

Idalopirdine Hydrochloride: A Technical Guide for Drug Development Professionals

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Compound of Interest		
Compound Name:	Idalopirdine Hydrochloride	
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An In-depth Review of the Chemical Structure, Physicochemical Properties, Mechanism of Action, and Clinical Development of a Selective 5-HT6 Receptor Antagonist

Introduction

Idalopirdine (also known as Lu AE58054) is a potent and selective antagonist of the serotonin 6 (5-HT6) receptor.[1][2][3] It was developed by Lundbeck and Otsuka Pharmaceutical as a potential adjunctive therapy for the symptomatic treatment of cognitive deficits in Alzheimer's disease and schizophrenia.[2][4] The rationale for its development stemmed from evidence suggesting that blockade of 5-HT6 receptors could modulate multiple neurotransmitter systems, including the cholinergic system, which is implicated in cognitive function.[5][6] Despite promising early-phase results, Idalopirdine ultimately failed to meet its primary endpoints in several Phase III clinical trials for Alzheimer's disease, leading to the discontinuation of its development for this indication.[4][7] This guide provides a comprehensive technical overview of **Idalopirdine hydrochloride**, including its chemical properties, mechanism of action, experimental protocols, and a summary of its clinical trial outcomes.

Chemical Structure and Physicochemical Properties

Idalopirdine hydrochloride is the hydrochloride salt of Idalopirdine.[8] The chemical and physical properties are crucial for its formulation and delivery.

Table 1: Chemical and Physical Properties of Idalopirdine and its Hydrochloride Salt



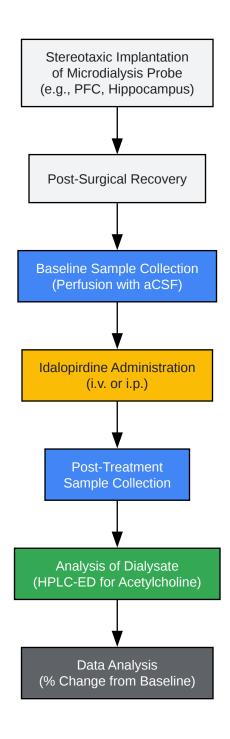
Property	Value	Source
IUPAC Name	2-(6-Fluoro-1H-indol-3-yl)-N- (3-(2,2,3,3- tetrafluoropropoxy)benzyl)etha namine	[2]
Molecular Formula (Base)	C20H19F5N2O	[2][9]
Molecular Weight (Base)	398.37 g/mol	[2][9]
Molecular Formula (HCl Salt)	C20H20CIF5N2O	[8][10]
Molecular Weight (HCl Salt)	434.84 g/mol	[8][10]
CAS Number (Base)	467459-31-0	[2][3]
CAS Number (HCl Salt)	467458-02-2	[8]
Ki for 5-HT6 Receptor	0.83 nM	[1][3]
Water Solubility	0.00356 mg/mL (Predicted)	[8]
logP	4.66 (ALOGPS), 4.8 (Chemaxon)	[8]
pKa (Strongest Basic)	9.59 (Chemaxon)	[8]
Polar Surface Area	37.05 Ų (Chemaxon)	[8]

Mechanism of Action and Signaling Pathway

Idalopirdine functions as a potent and selective antagonist at the 5-HT6 receptor.[1][3] The 5-HT6 receptor is a G-protein coupled receptor (GPCR) primarily expressed in brain regions associated with cognition and memory, such as the hippocampus and cortex.[6] Its antagonism is believed to enhance cholinergic and glutamatergic neurotransmission, which are crucial for cognitive processes.









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